

# Essential Safety and Operational Guide for Handling 1,2,4-Trifluorobenzene

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## Compound of Interest

Compound Name: **1,2,4-Trifluorobenzene**

Cat. No.: **B1293510**

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This guide provides critical safety and logistical information for the handling of **1,2,4-Trifluorobenzene** (CAS No. 367-23-7). Adherence to these procedures is essential to ensure personnel safety and regulatory compliance.

## Understanding the Hazard

**1,2,4-Trifluorobenzene** is a highly flammable liquid and vapor that can cause skin, eye, and respiratory irritation.<sup>[1]</sup> It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure risks.

## Physical and Chemical Properties

A summary of key physical and chemical properties of **1,2,4-Trifluorobenzene** is provided in the table below. This information is critical for understanding its behavior and potential hazards.

Property	Value
CAS Number	367-23-7
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>3</sub>
Molecular Weight	132.08 g/mol
Appearance	Colorless liquid
Boiling Point	88 °C (190.4 °F)
Flash Point	4 °C (39.2 °F) (closed cup)
Density	1.264 g/mL at 25 °C (77 °F)
Vapor Pressure	43.5 mmHg at 20 °C (68 °F)
Solubility	Insoluble in water

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are paramount to preventing exposure to **1,2,4-Trifluorobenzene**. The following table summarizes the required PPE.

Body Part	PPE Recommendation	Specifications
Eyes/Face	Chemical safety goggles and face shield	Goggles should be compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn over goggles, especially when handling larger quantities or when there is a significant splash hazard.
Skin	Chemical-resistant gloves and protective clothing	<p>Gloves: Fluorinated rubber (Viton®) or Butyl rubber gloves are recommended for handling aromatic hydrocarbons. Always check manufacturer-specific breakthrough times. A table with representative glove compatibility is provided below.</p> <p>Clothing: Wear a flame-retardant lab coat, and consider chemically resistant aprons and sleeves when handling larger volumes.</p>

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Respiratory	Air-purifying respirator with organic vapor cartridges	In well-ventilated areas or when working within a certified chemical fume hood, respiratory protection may not be required. For situations where ventilation is inadequate or during spill clean-up, a NIOSH-approved air-purifying respirator with organic vapor (OV) cartridges is necessary. A full-face respirator will also provide eye and face protection.
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## Glove Selection Guide

The following table provides guidance on the selection of appropriate glove materials for handling **1,2,4-Trifluorobenzene**. Note that breakthrough times can vary by manufacturer and glove thickness. Always consult the manufacturer's specific chemical resistance data.

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Glove Material	Breakthrough Time (hours)	Rating
Viton®	> 8	Excellent
Butyl Rubber	> 8	Excellent
Neoprene	< 1	Not Recommended
Nitrile Rubber	< 1	Not Recommended
Natural Rubber (Latex)	< 1	Not Recommended

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## Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is mandatory when working with **1,2,4-Trifluorobenzene**.

## Preparation

- Risk Assessment: Before beginning any work, perform a thorough risk assessment for the planned experiment.
- Fume Hood: All handling of **1,2,4-Trifluorobenzene** must be conducted in a properly functioning and certified chemical fume hood.
- PPE Donning: Put on all required PPE as outlined in Section 2.
- Spill Kit: Ensure a spill kit appropriate for flammable solvents is readily accessible.
- Emergency Equipment: Verify the location and functionality of the nearest safety shower and eyewash station.

## Handling

- Grounding: Ground and bond all containers and equipment when transferring the liquid to prevent static discharge.
- Spark-Proof Tools: Use only non-sparking tools.
- Avoid Inhalation and Contact: Handle the chemical carefully to avoid inhaling vapors and direct contact with skin and eyes.
- Container Sealing: Keep containers tightly sealed when not in use.

## Storage

- Flammable Liquid Cabinet: Store **1,2,4-Trifluorobenzene** in a designated and approved flammable liquid storage cabinet.
- Ventilation: The storage area should be cool, dry, and well-ventilated.
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.
- Incompatible Materials: Store separately from strong oxidizing agents.

## Disposal Plan

Proper disposal of **1,2,4-Trifluorobenzene** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Categorization

- EPA Hazardous Waste Code: Unused or waste **1,2,4-Trifluorobenzene** should be classified as a D001 hazardous waste due to its low flash point (ignitability).<sup>[2]</sup> Depending on the specific circumstances and any contaminants, other waste codes may also apply.

## Disposal Protocol

- Waste Collection:
  - Collect all waste **1,2,4-Trifluorobenzene** and materials contaminated with it (e.g., gloves, absorbent pads, and disposable labware) in a designated, properly labeled, and sealed hazardous waste container.
  - The container must be compatible with the chemical and clearly labeled with "Hazardous Waste," the full chemical name, and the associated hazards (e.g., "Flammable Liquid").
- Storage of Waste:
  - Store the hazardous waste container in a designated satellite accumulation area or central hazardous waste storage area.
  - Ensure the storage area is secure and meets all regulatory requirements for storing flammable hazardous waste.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
  - Provide the waste manifest with all required information, including the EPA hazardous waste code.
- Recommended Disposal Method:

- Incineration is the preferred method for the disposal of halogenated organic compounds. [3] High-temperature incineration with appropriate flue gas scrubbing can effectively destroy the compound and minimize the release of harmful byproducts.[3]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **1,2,4-Trifluorobenzene**.

### Spills

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Control Ignition Sources: Remove all sources of ignition from the area.
- Containment: Wearing appropriate PPE, contain the spill using a chemical absorbent material suitable for flammable liquids (e.g., sand, dry lime, or soda ash). Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Cleanup:
  - Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.
  - Clean the spill area with soap and water.
- Reporting: Report the spill to your supervisor and EHS department immediately.

### Exposure

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Workflow for Handling 1,2,4-Trifluorobenzene

The following diagram illustrates the logical workflow for the safe handling of **1,2,4-Trifluorobenzene** from preparation to disposal.

## Workflow for Handling 1,2,4-Trifluorobenzene

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Caption: Logical workflow for the safe handling of **1,2,4-Trifluorobenzene**.

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## References

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- 2. Classifying D001 Wastes for Hazmat Transportation | Lion Technology [lion.com]
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